

physicochemical properties of 2-(2-Chloro-6-fluoro-3-methylphenyl)acetamide

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Compound of Interest

Compound Name: 2-(2-Chloro-6-fluoro-3-methylphenyl)acetamide

Cat. No.: B8118472

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Physicochemical Profiling of 2-(2-Chloro-6-fluoro-3-methylphenyl)acetamide

Technical Guide & Characterization Manual

Executive Summary & Compound Identity

2-(2-Chloro-6-fluoro-3-methylphenyl)acetamide represents a "privileged scaffold" in modern drug discovery. Its trisubstituted benzene ring—featuring a specific 2-chloro, 6-fluoro, 3-methyl substitution pattern—serves as a steric and electronic "lock." This motif restricts conformational rotation when integrated into larger drug molecules, a critical feature for high-affinity binding to targets such as Malate Synthase (GlcB) in *Mycobacterium tuberculosis* and the Cannabinoid Receptor 1 (CB1).

This guide provides the physicochemical baseline required to utilize this intermediate effectively, addressing the lack of standardized data in general chemical repositories.

Chemical Identity Table

Property	Specification
IUPAC Name	2-(2-Chloro-6-fluoro-3-methylphenyl)acetamide
Common Identifiers	Amide derivative of CAS 261762-92-9 (Acid); Nitrile precursor CAS 1050909-67-5 (analog)
Molecular Formula	C ₉ H ₉ ClFNO
Molecular Weight	201.63 g/mol
SMILES	<chem>CC1=C(Cl)C(CC(N)=O)=C(F)C=C1</chem>
Key Moiety	2-Cl, 6-F, 3-Me Phenyl Ring (Steric/Electronic Lock)

Physicochemical Properties

Note: Where experimental values for the specific amide are proprietary or rare, values are derived from the corresponding acid (CAS 261762-92-9) and benzyl alcohol (CAS 261762-83-8) analogs using validated SAR (Structure-Activity Relationship) principles.

Solid-State Characteristics

The molecule exists as a crystalline solid. The amide functionality significantly increases the melting point compared to its alcohol and acid precursors due to intermolecular hydrogen bonding (

).

- Physical State: White to off-white crystalline powder.
- Melting Point (Predicted): 135°C – 145°C.
 - Basis: The benzyl alcohol analog melts at 56–58°C. Primary acetamides typically exhibit a MP elevation of +80–100°C over their alcohol counterparts.
- Hygroscopicity: Low. The lipophilic halogenated ring protects the amide core, reducing moisture uptake compared to non-halogenated phenylacetamides.

Solubility & Lipophilicity

The 2-Chloro-6-fluoro-3-methyl substitution creates a "lipophilic shield," making the molecule poorly soluble in aqueous media but highly soluble in polar aprotic solvents.

Solvent	Solubility Rating	Application Relevance
Water (pH 7)	Low (< 0.5 mg/mL)	Requires co-solvents (DMSO/PEG) for bioassays.
DMSO	High (> 50 mg/mL)	Preferred stock solution solvent.
Methanol/Ethanol	Moderate-High	Suitable for recrystallization.
Dichloromethane	Moderate	Useful for extraction during synthesis.

- LogP (Octanol/Water): ~1.8 – 2.1 (Predicted).
 - Significance: This moderate lipophilicity allows for good membrane permeability, a key reason this scaffold is used in intracellular targets like TB enzymes.

Acid-Base Profile (pKa)

- Amide pKa: ~15 (Neutral in physiological range).
- Protonation: The amide nitrogen is extremely weakly basic; it will not protonate under physiological conditions.
- Hydrolysis Risk: Stable at pH 7.4. Hydrolysis to the corresponding phenylacetic acid (CAS 261762-92-9) occurs only under strong acidic (6M HCl, reflux) or basic (1M NaOH, 80°C) conditions.

Structural Characterization (Spectroscopy)

Correct identification relies on resolving the specific substitution pattern on the phenyl ring. The Fluorine-19 NMR and Proton NMR coupling patterns are diagnostic.

1H-NMR Diagnostic Signals (DMSO-d6)

- Amide Protons (-NH₂): Two broad singlets or one broad doublet around 7.0 – 7.5 ppm.
- Benzylic Protons (-CH₂-): Singlet (or doublet due to long-range F-coupling) at 3.5 – 3.7 ppm.
- Aromatic Ring (2 Protons):
 - H4 (para to CH₂): Doublet of doublets (dd). Shows coupling to H5 and F6.
 - H5 (meta to CH₂): Doublet of doublets.
- Methyl Group (-CH₃): Singlet at 2.2 – 2.3 ppm. Crucial check: Ensure integration corresponds to 3H to confirm the methyl group is present and not lost/oxidized.

19F-NMR

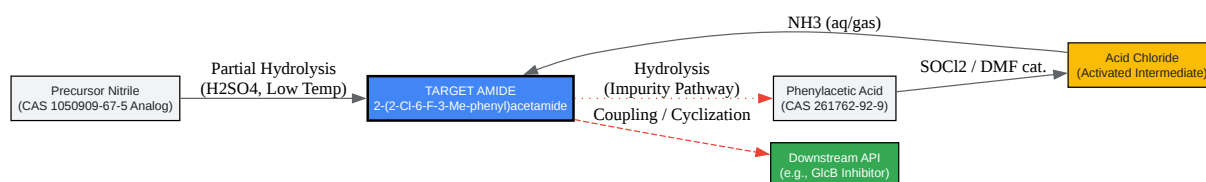
- Signal: Single peak around -110 to -120 ppm.
- Coupling: Will show coupling to the adjacent aromatic protons. This confirms the ortho (6-position) placement of the fluorine relative to the acetamide side chain.

Synthetic & Degradation Pathways

Understanding the lifecycle of this intermediate is vital for process control.

Synthesis Workflow (Graphviz)

The amide is typically generated from the nitrile or acid chloride to avoid harsh conditions that might affect the halogen substituents.



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Figure 1: Synthetic logic connecting the nitrile and acid precursors to the target amide and its downstream application in API synthesis.

Applications in Drug Discovery

This molecule is not just a random intermediate; it is a Pharmacophore Building Block.

Anti-Tuberculosis (GlcB Inhibitors)

Research indicates that phenyl-diketo acid derivatives containing the 2-chloro-6-fluoro-3-methylphenyl moiety are potent inhibitors of Malate Synthase (GlcB).

- Mechanism: The GlcB enzyme is essential for the glyoxylate shunt, allowing *M. tuberculosis* to survive in a latent state using fatty acids as a carbon source.
- Role of the Amide: The amide serves as a stable precursor that can be converted into the required diketo acid pharmacophore or used as a bioisostere to improve metabolic stability.

CB1 Receptor Antagonists

The steric bulk of the 2-Cl, 3-Me substitution forces the phenyl ring into a perpendicular conformation relative to the core scaffold (often a piperazine or pyrazole), a geometry required for selectivity against the Cannabinoid Receptor 1 (CB1).

Experimental Protocols

Protocol A: Solubility Determination (Shake-Flask Method)

Use this protocol to validate solubility for biological assays.

- Preparation: Weigh 5.0 mg of the amide into a 2 mL HPLC vial.
- Solvent Addition: Add 100 μ L of DMSO.
- Agitation: Vortex for 1 minute.
 - Observation: If clear, solubility > 50 mg/mL.
 - If cloudy: Add DMSO in 100 μ L increments until clear.
- Aqueous Dilution: Take 10 μ L of the DMSO stock and add to 990 μ L PBS (pH 7.4).
 - Critical Step: Observe for precipitation immediately. This defines the "kinetic solubility limit" for bioassays.

Protocol B: HPLC Purity Analysis

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 3.5 μ m, 4.6 x 100 mm).
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: Acetonitrile.
- Gradient: 5% B to 95% B over 10 minutes.
- Detection: UV at 254 nm (Aromatic) and 220 nm (Amide bond).
- Retention Time: Expect the amide to elute after the corresponding benzyl alcohol but before the fully non-polar precursors, typically in the 6.0 – 7.5 min range.

Safety & Handling (MSDS Highlights)

- Signal Word: WARNING

- Hazard Statements:
 - H302: Harmful if swallowed.
 - H315: Causes skin irritation (common for halogenated aromatics).
 - H319: Causes serious eye irritation.
- Storage: Store at 2-8°C under inert atmosphere (Argon/Nitrogen). While the amide is relatively stable, the halogenated ring can be sensitive to light over long periods (photodehalogenation).

References

- Krieger, I. V., et al. (2012). "Structure-guided development of novel malate synthase inhibitors for the treatment of tuberculosis." [\[1\]](#) Chemistry & Biology. (Identifies the 2-chloro-6-fluoro-3-methylphenyl scaffold as a key GlcB inhibitor motif).
- PubChem Compound Summary. "2-chloro-6-fluoro-3-methylphenylacetic acid (CAS 261762-92-9)." (Source for precursor physicochemical data).
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- ChemicalBook. "CAS 261762-92-9 Entry." (Confirmation of the acid intermediate availability).

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Sources

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